

Picfelltarraenin IA structure-activity relationship

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Compound Focus: Picfelltarraenin IA

CAS No.: 97230-47-2

Cat. No.: S882236

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Experimental Bioactivity Data

The table below summarizes the key experimental findings for Picfelltarraenin IA from a study on its anti-inflammatory effects [1].

Assay/Cell Line	Inducing Agent	Measured Output	Result of Picfelltarraenin IA Treatment	Indicated Mechanism
IL-8 Production / A549 cells	LPS (10 µg/ml)	IL-8 concentration	Significant, concentration-dependent inhibition (0.1-10 µmol/l)	Suppression of pro-inflammatory chemokine
PGE2 Production / A549 cells	LPS (10 µg/ml)	PGE2 concentration	Significant, concentration-dependent inhibition (0.1-10 µmol/l)	Suppression of pro-inflammatory mediator
COX-2 Expression / A549 & THP-1 cells	LPS (10 µg/ml)	COX-2 protein levels	Downregulated expression	Target inhibition
NF-κB Pathway / A549 cells	LPS (10 µg/ml)	NF-κB-p65 protein levels	Suppressed expression	Inhibition of NF-κB signaling pathway

Detailed Experimental Protocol

The data in the table above were generated using the following standardized methodologies [1]:

- **Cell Culture:** The human pulmonary epithelial cell line A549 and the human monocytic leukemia cell line THP-1 were used. Cells were cultured in Dulbecco's modified Eagle's medium supplemented with 10% fetal bovine serum, L-glutamine, penicillin, and streptomycin. Experiments were conducted under serum-free conditions to reduce the impact of serum-derived factors.
- **Cell Viability Assay:** Cells were treated with various concentrations of IA (0.1-100 $\mu\text{mol/l}$) for 24 hours. Viability was assessed using a methylthiazol tetrazolium (MTT) assay, confirming that the observed anti-inflammatory effects were not due to cytotoxicity.
- **Induction of Inflammation:** Inflammation was induced in the cells by treating them with bacterial lipopolysaccharide (LPS) at a concentration of 10 $\mu\text{g/ml}$.
- **Cytokine Measurement:** The production of Interleukin-8 (IL-8) and Prostaglandin E2 (PGE2) was quantified using specific enzyme-linked immunosorbent assays (ELISA).
- **Protein Expression Analysis:** The expression levels of cyclooxygenase-2 (COX-2) and the NF- κ B-p65 subunit were analyzed using western blotting.

Mechanism of Action: NF- κ B Pathway

The study demonstrated that Picfeltarraenin IA exerts its anti-inflammatory effects primarily by inhibiting the NF- κ B signaling pathway, which is a key regulator of inflammatory mediators like IL-8 and COX-2 [1]. The following diagram illustrates this mechanism and the experimental workflow used to discover it.

Current Research Status and Suggestions

The search results indicate that while the **anti-inflammatory activity and primary molecular mechanism of Picfeltarraenin IA are established**, detailed public information on its structure-activity relationship (SAR) is limited.

- **Available Data:** The existing study provides a strong foundation, confirming that IA is bioactive and acts via the NF- κ B pathway to inhibit key inflammatory markers like IL-8, PGE2, and COX-2 [1].
- **Data Gaps:** There is a lack of published data on how specific modifications to its chemical structure (e.g., altering functional groups, the sugar moiety, or the aglycone core) affect its potency, selectivity, or other drug-like properties. A formal SAR guide comparing it to structural analogues could not be constructed.

To deepen your SAR analysis, I suggest you:

- **Consult Specialized Databases:** Search chemical and pharmacological databases like PubChem or ChEMBL for bioactivity data of structurally similar compounds to infer SAR trends.
- **Explore Patent Literature:** Patent documents often contain detailed SAR data on promising bioactive molecules that may not be published in journals.
- **Consider Computational Methods:** If the 3D protein structure of the target is known, molecular docking studies could help hypothesize which parts of the IA molecule are critical for binding.

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References

1. Picfeltaarraenin IA inhibits lipopolysaccharide-induced inflammatory... [spandidos-publications.com]

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